

# Safety and handling precautions for 7-(Bromomethyl)pentadecane

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 7-(Bromomethyl)pentadecane

Cat. No.: B1342180

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An In-Depth Technical Guide to the Safe Handling of **7-(Bromomethyl)pentadecane** for Research and Development

## Introduction

**7-(Bromomethyl)pentadecane** (CAS No. 52997-43-0), also known by synonyms such as 1-Bromo-2-hexyldecane, is a long-chain alkyl halide that serves as a critical reactive intermediate in advanced organic synthesis.<sup>[1]</sup> Its molecular structure, featuring a C16 branched alkyl chain with a reactive bromomethyl group, makes it a valuable building block for introducing specific steric or solubility properties into target molecules. This compound finds utility in the development of novel pharmaceuticals, advanced materials, and agrochemicals where precise molecular architecture is paramount.<sup>[2]</sup>

As a secondary alkyl bromide, **7-(Bromomethyl)pentadecane** exhibits significant reactivity, primarily in nucleophilic substitution and elimination reactions.<sup>[2][3]</sup> This reactivity, while essential for its synthetic applications, also underpins its potential hazards. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive framework for the safe handling, use, and disposal of this compound. Adherence to these protocols is a self-validating system for ensuring laboratory safety, experimental integrity, and regulatory compliance.

## Section 1: Compound Profile and Hazard Identification

A foundational understanding of the compound's properties and inherent hazards is the first step in a robust safety protocol.

## Physicochemical Properties

The physical characteristics of **7-(Bromomethyl)pentadecane** influence its behavior in a laboratory setting, from storage to reaction conditions.

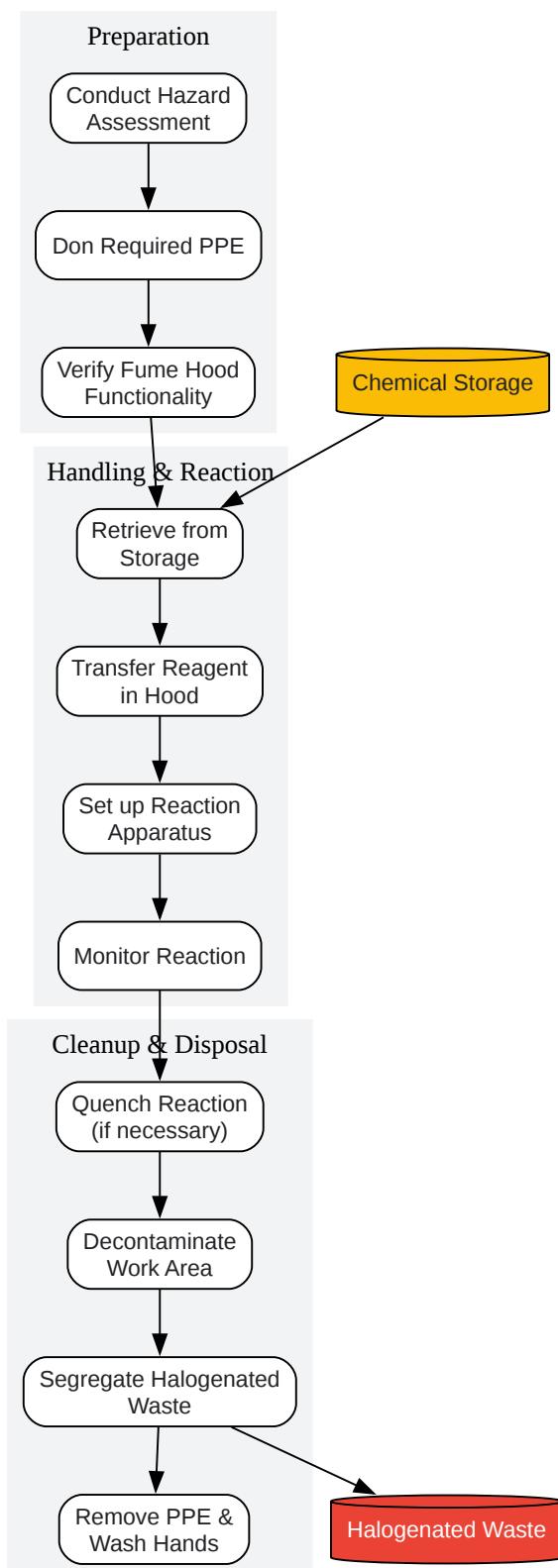
Property	Value	Source(s)
CAS Number	52997-43-0	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>16</sub> H <sub>33</sub> Br	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	305.34 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Colorless to light yellow/orange clear liquid	<a href="#">[4]</a> <a href="#">[8]</a>
Boiling Point	~341.1 °C @ 760 mmHg	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Density	~0.997 g/cm <sup>3</sup>	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Flash Point	~107.6 °C	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[9]</a>

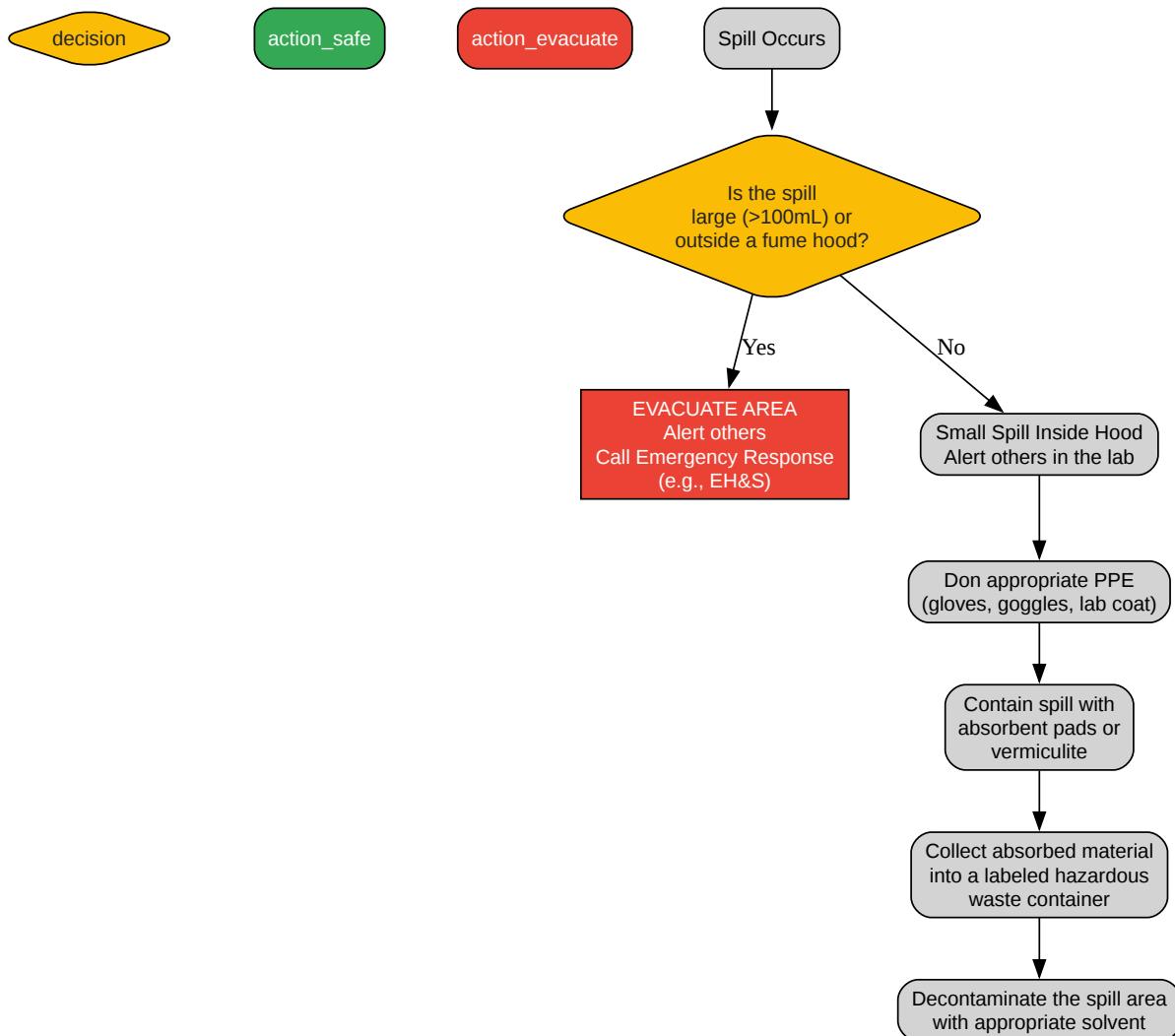
## Chemical Reactivity

**7-(Bromomethyl)pentadecane** is classified as a secondary alkyl bromide. The bromine atom is attached to a carbon that is bonded to two other carbon atoms, which sterically hinders the reaction site compared to primary alkyl bromides.[\[3\]](#) Its primary modes of reaction are:

- Nucleophilic Substitution (S<sub>n</sub>2): The compound readily reacts with nucleophiles, where the bromine atom is displaced. The backside attack characteristic of S<sub>n</sub>2 reactions is somewhat impeded by the branched alkyl structure, making it less reactive than primary alkyl bromides but suitable for many synthetic transformations.[\[10\]](#)[\[11\]](#)
- Elimination (E2): In the presence of a strong, bulky base, **7-(Bromomethyl)pentadecane** can undergo an E2 elimination to form an alkene.[\[2\]](#)

The choice of reagents and reaction conditions (solvent, temperature) will dictate the competition between substitution and elimination pathways.[\[12\]](#)



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- To cite this document: BenchChem. [Safety and handling precautions for 7-(Bromomethyl)pentadecane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1342180#safety-and-handling-precautions-for-7-bromomethyl-pentadecane]

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